

Melicopicine (CAS 517-73-7): A Technical Safety Review for Researchers

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Compound of Interest		
Compound Name:	Melicopicine	
Cat. No.:	B191808	Get Quote

Disclaimer: This document is intended as a technical guide for research, scientific, and drug development professionals. A comprehensive, officially sanctioned Safety Data Sheet (SDS) for **Melicopicine** (CAS 517-73-7) is not publicly available. The information presented herein has been compiled from various scientific databases and literature sources. It is imperative that this compound be handled with the utmost care, assuming it is potentially hazardous, and that all laboratory work is conducted by trained personnel in a controlled environment with appropriate personal protective equipment.

Chemical and Physical Properties

Melicopicine is an acridone alkaloid that has been identified in plant species such as Teclea trichocarpa.[1] While comprehensive experimental data on its physical and chemical properties are limited, computed data provides some insight into its characteristics.

Table 1: Physicochemical Properties of Melicopicine



Property	Value	Source
CAS Number	517-73-7	PubChem[2]
Molecular Formula	C18H19NO5	PubChem[2]
Molecular Weight	329.35 g/mol	ChEMBL[1]
IUPAC Name	1,2,3,4-tetramethoxy-10- methylacridin-9-one	PubChem[2]
Synonyms	NSC 402921, Melicopicene	MedchemExpress[3], PubChem[2]
Kovats Retention Index (semistandard non-polar)	2736	PubChem[2]

Hazard Identification and Toxicological Information

Detailed toxicological studies on **Melicopicine** are not widely published. However, some available information suggests potential areas of concern.

Hazard Summary:

- Potential Endocrine Disruptor: Melicopicine is listed as a potential endocrine-disrupting compound in some databases.[2]
- Cytotoxicity: Research on natural products for antimalarial drug discovery has included the evaluation of **Melicopicine**'s cytotoxicity.[4] However, specific quantitative data, such as the IC₅₀ value, are not provided in the available literature.
- Structure-Based Toxicological Analysis: As part of a study on taste-modulating compounds,
 Melicopicine was subjected to a structure-based toxicological analysis, although the specific results of this analysis are not publicly disclosed.[5]

Table 2: Summary of Toxicological Data for Melicopicine



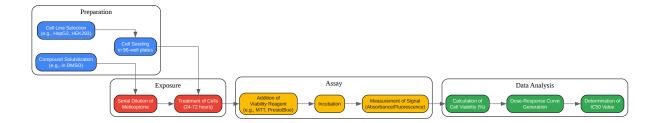
Endpoint	Result	Source/Comment
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available	
Skin Corrosion/Irritation	Data not available	
Serious Eye Damage/Irritation	Data not available	
Respiratory or Skin Sensitization	Data not available	
Germ Cell Mutagenicity	Data not available	•
Carcinogenicity	Data not available	•
Reproductive Toxicity	Data not available	
Specific Target Organ Toxicity (Single Exposure)	Data not available	
Specific Target Organ Toxicity (Repeated Exposure)	Data not available	
Aspiration Hazard	Data not available	•
Cytotoxicity	Evaluated, but no quantitative data is publicly available.[4]	
Endocrine Disruption	Potential endocrine disruptor. [2]	

Experimental Protocols

Detailed experimental protocols for the safety assessment of **Melicopicine** are not available in the public domain. However, based on the context of the research in which it is mentioned, a general workflow for assessing the in vitro cytotoxicity of a novel compound can be outlined.

General Workflow for In Vitro Cytotoxicity Assessment





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A generalized workflow for determining the in vitro cytotoxicity of a compound.

Handling, Storage, and First Aid

Due to the lack of specific safety data, standard laboratory procedures for handling chemical compounds of unknown toxicity should be strictly followed.

Engineering Controls:

 Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat should be worn. Ensure full skin coverage.

Handling:



- Avoid inhalation of dust or aerosols.
- Avoid contact with skin and eyes.
- Minimize dust generation.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.

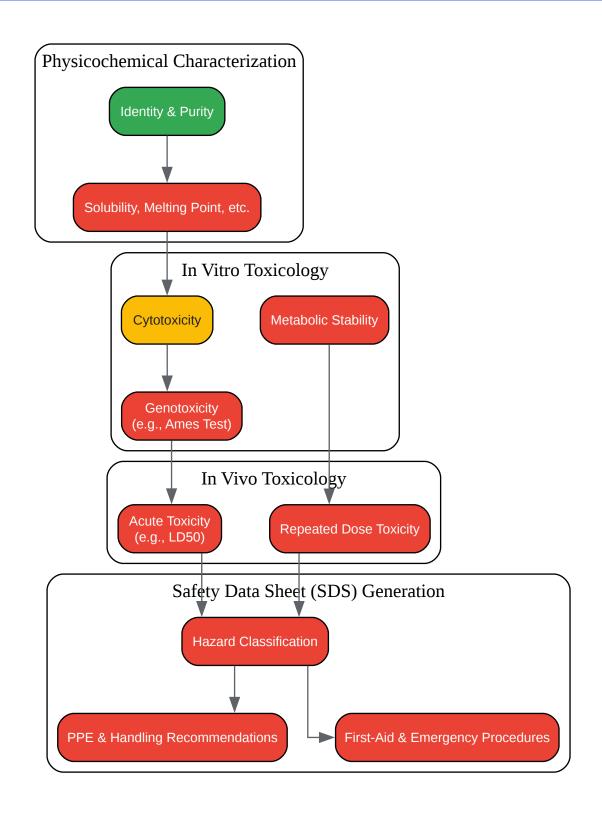
First-Aid Measures: In the absence of substance-specific first-aid protocols, the following general guidance should be followed in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Logical Framework for Safety Data Generation

The following diagram illustrates the logical progression of safety and toxicological data generation required for a comprehensive risk assessment of a research compound like **Melicopicine**. The red nodes indicate areas where data is currently lacking for this specific compound.





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A logical workflow for comprehensive safety assessment of a chemical compound.



In conclusion, while **Melicopicine** is a compound of interest in natural product research, there is a significant lack of publicly available safety and toxicological data. Researchers and drug development professionals must proceed with caution and adhere to rigorous safety protocols when handling this substance. Further investigation into its toxicological profile is warranted to enable a comprehensive risk assessment.

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